

Structural Characterization and Mass Analysis of Z-Val-Gly-OEt

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Compound of Interest

Compound Name: Z-Val-Gly-Oet

CAS No.: 2766-17-8

Cat. No.: B2437278

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Audience: Senior Researchers, Medicinal Chemists, and Analytical Scientists.

Executive Summary

The precise characterization of protected dipeptides is a cornerstone of peptide therapeutics and peptidomimetic drug design. This guide provides a definitive technical analysis of N-Benzyloxycarbonyl-L-valylglycine ethyl ester (**Z-Val-Gly-OEt**). Beyond simple molecular weight lookups, we explore the causality between isotopic distributions and mass spectrometry (MS) signals, providing a self-validating framework for experimental verification.

Compound Identity:

- IUPAC Name: Ethyl 2-[[[(2S)-3-methyl-2-(phenylmethoxycarbonylamino)butanoyl]amino]acetate][\[1\]](#)
- CAS Number: 2766-17-8[\[1\]](#)[\[2\]](#)

- Molecular Formula:

[1][3]

Structural Anatomy & Fragmentation Logic

To understand the mass properties, we must first deconstruct the molecule into its synthons. In peptide chemistry, mass is not a static number but a sum of modular residues.

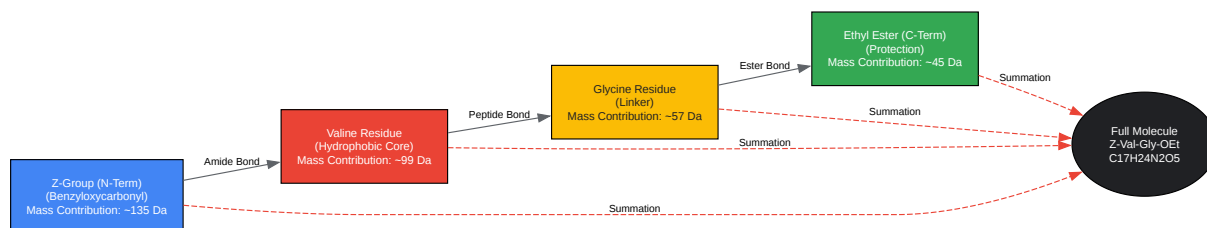
Modular Breakdown

The molecule consists of four distinct chemical modules. Understanding these modules is critical for interpreting MS fragmentation patterns (MS/MS).

- Z-Group (Cbz): The N-terminal protecting group (). It is acid-stable but sensitive to catalytic hydrogenolysis.
- Valine Residue: The hydrophobic core ().
- Glycine Residue: The flexible linker ().
- Ethyl Ester: The C-terminal protecting group ().

Structural Visualization (DOT)

The following diagram maps the chemical connectivity and the logical flow of mass addition.



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Figure 1: Modular decomposition of **Z-Val-Gly-OEt** showing the connectivity of protecting groups and amino acid residues.

Molecular Weight vs. Molar Mass: The Calculation

In high-precision contexts (e.g., LC-MS/MS vs. preparative weighing), distinguishing between Monoisotopic Mass and Average Molar Mass is imperative.

The Scientific Distinction

- Average Molar Mass: Used for stoichiometry (weighing powders). It accounts for the natural abundance of all isotopes (e.g.,

is 1.1% of Carbon).[4][5]

- Monoisotopic Mass: Used for Mass Spectrometry.[4][6][7] It calculates the mass using only the most abundant isotope (

).

Computational Derivation Table

The following table derives the exact values based on IUPAC standard atomic weights.

Element	Count	Monoisotopic Mass (Da)	Average Mass (g/mol)	Contribution (Mono)	Contribution (Avg)
Carbon (C)	17	12.00000	12.011	204.00000	204.187
Hydrogen (H)	24	1.00783	1.008	24.18792	24.192
Nitrogen (N)	2	14.00307	14.007	28.00614	28.014
Oxygen (O)	5	15.99491	15.999	79.97455	79.995
TOTAL	-	-	-	336.16861	336.388

Critical Insight: If you set your Mass Spectrometer to look for 336.4 (Average), you will miss the peak. The instrument detects the monoisotopic ion at 336.17 m/z.

Experimental Validation Protocol

Trustworthiness in science comes from self-validation. Use this protocol to confirm the identity of **Z-Val-Gly-OEt**.

LC-MS Validation Workflow

This workflow ensures that the substance synthesized or purchased matches the theoretical calculations.

Reagents:

- Solvent A: Water + 0.1% Formic Acid.
- Solvent B: Acetonitrile + 0.1% Formic Acid.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters BEH).

Method:

- Dissolution: Dissolve 1 mg of **Z-Val-Gly-OEt** in 1 mL of 50:50 Water:Acetonitrile.
- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).

- Detection: Scan range 100–1000 m/z.

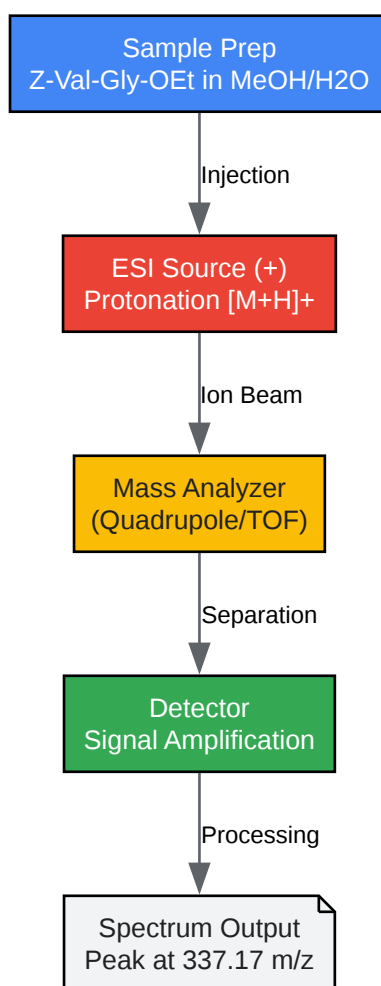
Expected Mass Spectrum Signals

In ESI+, the molecule will protonate or form adducts.

Ion Species	Formula	Calculation (Mono)	Expected m/z
Protonated			337.1759
Sodium Adduct			359.1584
Potassium Adduct			375.1323

Validation Checkpoint: If you observe a strong peak at 337.2 and a satellite peak at 359.2, the molecular weight is confirmed.

MS Logic Diagram



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Figure 2: Logical flow of Mass Spectrometry validation for **Z-Val-Gly-OEt**.

Synthesis & Application Context

Understanding the synthesis provides context for potential impurities (e.g., unreacted Z-Val-OH).

Synthesis Pathway

The standard synthesis involves the coupling of Z-Val-OH (Carboxyl component) with H-Gly-OEt (Amine component) using a coupling reagent like DCC or EDC/HOBt.

- Reaction:

- Purification: The product is hydrophobic (due to Z and Val). It typically precipitates or is extracted into Ethyl Acetate, while unreacted Gly-OEt remains in the aqueous phase.

Storage and Stability

- Hygroscopicity: Low. The Z-group and Ethyl ester make it relatively lipophilic.
- Storage:

is recommended for long-term storage to prevent ester hydrolysis (loss of OEt group).

References

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Sources

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